Definitive Safety & Operational Guide: Handling 2,5-Dihydroxy-3-nitropyridine

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Compound of Interest		
Compound Name:	*2,5-Dihydroxy-3-nitropyridine*	
CAS No.:	*500359-11-5*	
Cat. No.:	*B1622432*	*Get Quote*

Executive Summary

2,5-Dihydroxy-3-nitropyridine is a specialized organic intermediate and matrix component often utilized in mass spectrometry (MALDI) and heterocyclic synthesis. While not classified as a high-explosive, the presence of the nitro group (

) on the electron-deficient pyridine ring necessitates strict adherence to safety protocols to prevent dermal sensitization and respiratory irritation.

This guide moves beyond generic safety advice, providing a self-validating workflow for researchers handling this compound in milligram-to-gram quantities.

Hazard Identification & Risk Assessment

Before selecting PPE, we must understand the mechanism of injury. The primary risks associated with CAS 14206-69-0 are:

- Physical State: Yellow crystalline powder.
  - Risk:[1] High potential for electrostatic charging and aerosolization during weighing.
- Chemical Reactivity:

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- Nitro Group: Introduces thermal instability at high temperatures. Incompatible with strong reducing agents and bases.
- Hydroxyl Groups: Increases solubility in polar organic solvents, facilitating rapid dermal absorption if dissolved.

- GHS Classification:
  - H315: Causes skin irritation.[1][2][3]
  - H319: Causes serious eye irritation.[1][4]
  - H335: May cause respiratory irritation.[1][3][5]

Personal Protective Equipment (PPE) Matrix

The following PPE selection is non-negotiable for maintaining a barrier against nitration-induced dermatitis and mucosal irritation.

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PPE Category	Specification	Scientific Rationale
Hand Protection	Double Nitrile Gloves(Outer: 0.11mm / 4-5 mil)(Inner: 0.06mm / 2-3 mil)	Permeation Dynamics: Latex is permeable to many pyridine derivatives. Nitrile provides superior chemical resistance. Double gloving allows the outer glove to be discarded immediately upon contamination without exposing skin.
Eye Protection	Chemical Splash Goggles(ANSI Z87.1 / EN166)	Particulate Defense: Standard safety glasses have gaps. Fine crystalline powders can bypass side-shields via air currents in a fume hood. Goggles seal the ocular cavity.
Respiratory	Fume Hood (Primary)Face velocity: 80–100 fpm	Engineering Control: The vapor pressure is low, but the dust hazard is high. If weighing outside a hood is unavoidable (not recommended), use an N95/P2 particulate respirator.
Body Protection	Lab Coat (Cotton/Poly blend)+ Tyvek Sleeves	Contamination Control: Synthetic fibers can melt if a fire occurs; cotton is preferred. Tyvek sleeves cover the wrist gap between the glove and coat cuff.

PPE Decision Logic

The following decision tree illustrates the required protection levels based on the operational state of the chemical.

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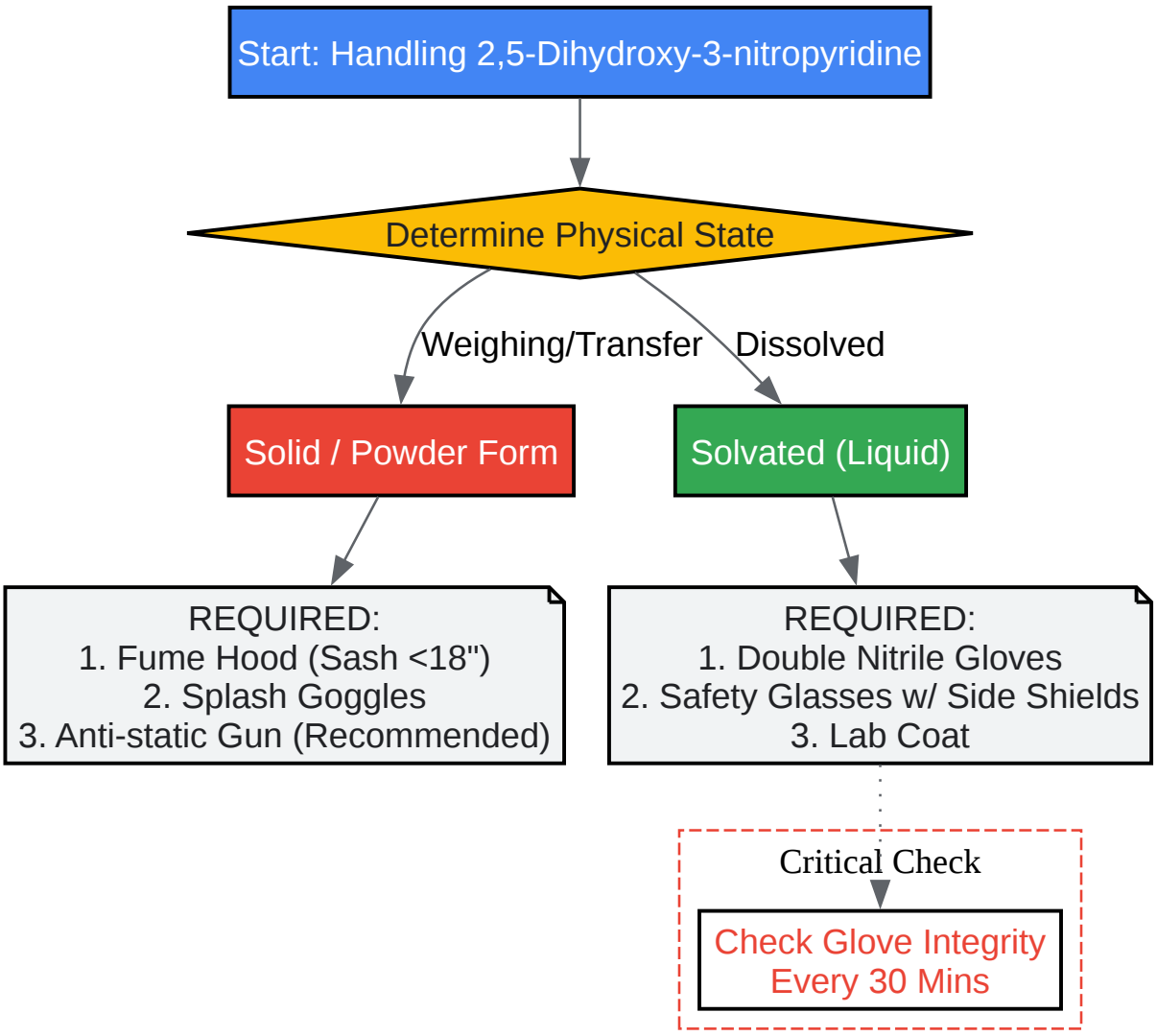

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Figure 1: PPE Decision Tree based on the physical state of the compound. Note the increased requirement for ocular protection when handling the powder form.

Operational Protocol: Weighing & Solubilization

This protocol minimizes static discharge and aerosolization, the two most common failure points when handling fine organic powders.

Step 1: Preparation

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- Static Control: Place an ionizing fan or use an anti-static gun inside the weigh station. Nitro-pyridines are often dry, dielectric powders that accumulate static charge, causing "jumping" during weighing.
- Barrier Setup: Place a dark-colored weigh paper or boat on the balance. The yellow powder is difficult to see on white paper, leading to unobserved spills.

Step 2: Weighing (The "Tap" Method)

- Do not scoop aggressively.
- Gently tap the spatula against the weigh boat to dispense.
- Why? Aggressive scooping creates air currents that aerosolize the powder, contaminating the balance and your PPE.

Step 3: Solubilization

- Solvent Choice: **2,5-Dihydroxy-3-nitropyridine** is sparingly soluble in water but soluble in DMSO, DMF, and Methanol.
- Exotherm Check: When dissolving in DMSO, add solvent slowly. While the heat of solution is generally low, the nitro group warrants caution against rapid thermal changes.

Emergency Response & Spills

In the event of a spill, immediate action is required to prevent migration of the chemical.

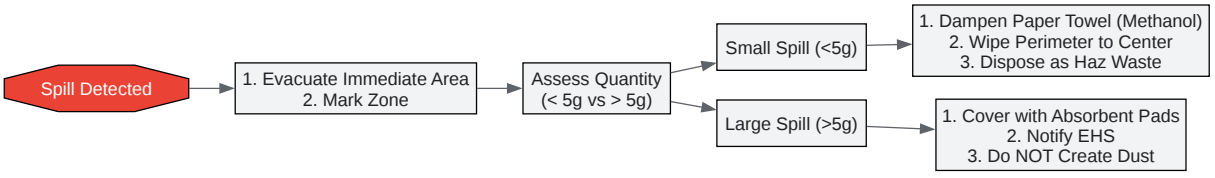

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Figure 2: Workflow for managing spills. The "Perimeter to Center" wiping technique prevents spreading the contamination.

First Aid:

- Eye Contact: Flush immediately with water for 15 minutes.[3][4] The nitro group can cause stinging and potential corneal uptake; seek medical attention.
- Skin Contact: Wash with soap and water.[4][6] Do not use alcohol to wash skin, as it increases the permeability of the skin to the nitro-pyridine.

Disposal Strategy

Proper disposal ensures environmental compliance and safety.

- Waste Stream: Segregate into Non-Halogenated Organic Waste.
  - Note: Although it contains Nitrogen, it typically does not require a separate "High Nitrogen" stream unless mixed with other energetic materials.
- Labeling: Clearly label the waste container with "**2,5-Dihydroxy-3-nitropyridine** - Irritant."
- Incompatibility:NEVER mix this waste with strong oxidizers (e.g., Nitric Acid, Peroxides) or strong bases. The deprotonation of the hydroxyl groups in the presence of oxidizers can lead to unstable decomposition.

References

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